

Application Notes and Protocols: The Role of Pentaerythrityl Tetrastearate as a Viscosity Modifier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythrityl Tetrastearate

Cat. No.: B093931

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaerythrityl Tetrastearate (PETS) is a tetraester of pentaerythrityl and stearic acid. It is a versatile excipient utilized across the pharmaceutical, cosmetic, and personal care industries. [1] Primarily, PETS and its ethoxylated derivative, PEG-150 **Pentaerythrityl Tetrastearate**, serve as effective viscosity-increasing agents, emulsifiers, and texture enhancers. [2][3] These properties are crucial for optimizing the stability, sensory characteristics, and performance of a wide range of formulations, from creams and lotions to shampoos and conditioners. [2][4][5]

This document provides detailed application notes on the use of **Pentaerythrityl Tetrastearate** as a viscosity modifier, protocols for its evaluation, and a summary of its rheological impact.

Mechanism of Action

Pentaerythrityl Tetrastearate primarily functions as a non-aqueous viscosity-increasing agent. [6] In formulations, its large molecular structure and long fatty acid chains contribute to the thickening of the product by increasing the internal friction of the system. In aqueous systems, the ethoxylated form, PEG-150 **Pentaerythrityl Tetrastearate**, is particularly effective. It can form a network structure that entraps water molecules, thereby increasing the viscosity of the

formulation.[2][3] This ingredient is known to be a high-performance thickener even at low concentrations.[3]

Applications in Formulations

Pentaerythrityl Tetrastearate and its derivatives are incorporated into various formulations to achieve the desired rheological properties. Common applications include:

- Topical Creams and Lotions: PETS helps to build viscosity, providing a rich and creamy texture. It also acts as an emollient, conditioning the skin.[6]
- Shampoos and Conditioners: PEG-150 **Pentaerythrityl Tetrastearate** is used as a thickener and emulsifier in hair care products.[4][5]
- Gels and Serums: It aids in thickening low-viscosity fluids to achieve the desired gel-like consistency.[2]
- Liquid Soaps and Body Washes: It enhances the viscosity and stability of surfactant-based cleansing products.

Quantitative Data on Viscosity Modification

While specific quantitative data for **Pentaerythrityl Tetrastearate** is not extensively available in public literature, the following tables provide representative data based on the typical performance of high-molecular-weight non-ionic thickeners in aqueous surfactant systems and oil-based formulations. This data is intended to be illustrative for formulation development.

Table 1: Representative Viscosity of an Aqueous Surfactant System Thickened with PEG-150 **Pentaerythrityl Tetrastearate** at 25°C

Concentration of PEG-150 Pentaerythrityl Tetrastearate (% w/w)	Viscosity (mPa·s) at Shear Rate of 10 s ⁻¹	Viscosity (mPa·s) at Shear Rate of 100 s ⁻¹
0.5	1500	800
1.0	3500	1800
2.0	8000	4500
3.0	15000	8000
5.0	25000	13000

Table 2: Representative Viscosity of a Mineral Oil-Based Formulation with **Pentaerythrityl Tetrastearate** at Different Temperatures

Concentration of Pentaerythrityl Tetrastearate (% w/w)	Viscosity (mPa·s) at 25°C	Viscosity (mPa·s) at 40°C
1.0	500	300
2.0	1200	700
5.0	4000	2500
10.0	10000	6000

Experimental Protocols

Protocol 1: Preparation of a Thickened Aqueous Surfactant System

Objective: To prepare a clear aqueous surfactant-based gel using PEG-150 **Pentaerythrityl Tetrastearate** as a thickener.

Materials:

- PEG-150 **Pentaerythrityl Tetrastearate**

- Sodium Laureth Sulfate (SLES)
- Cocamidopropyl Betaine (CAPB)
- Glycerin
- Citric Acid or Sodium Hydroxide (for pH adjustment)
- Preservative
- Deionized Water

Procedure:

- In a primary vessel, add deionized water and begin moderate agitation.
- Slowly disperse the PEG-150 **Pentaerythrityl Tetrastearate** into the water until fully dissolved. Heat to 60-70°C to facilitate dissolution if necessary.
- In a separate vessel, combine the SLES, CAPB, and glycerin. Mix until uniform.
- Slowly add the surfactant mixture to the main vessel containing the dissolved PEG-150 **Pentaerythrityl Tetrastearate** with continuous mixing.
- Allow the mixture to cool to below 40°C.
- Add the preservative.
- Adjust the pH to the desired range (e.g., 5.5-6.5) using citric acid or sodium hydroxide.
- Continue mixing until the formulation is uniform and clear.

Protocol 2: Viscosity Measurement of Formulations

Objective: To determine the viscosity of the prepared formulations at controlled shear rates and temperatures.

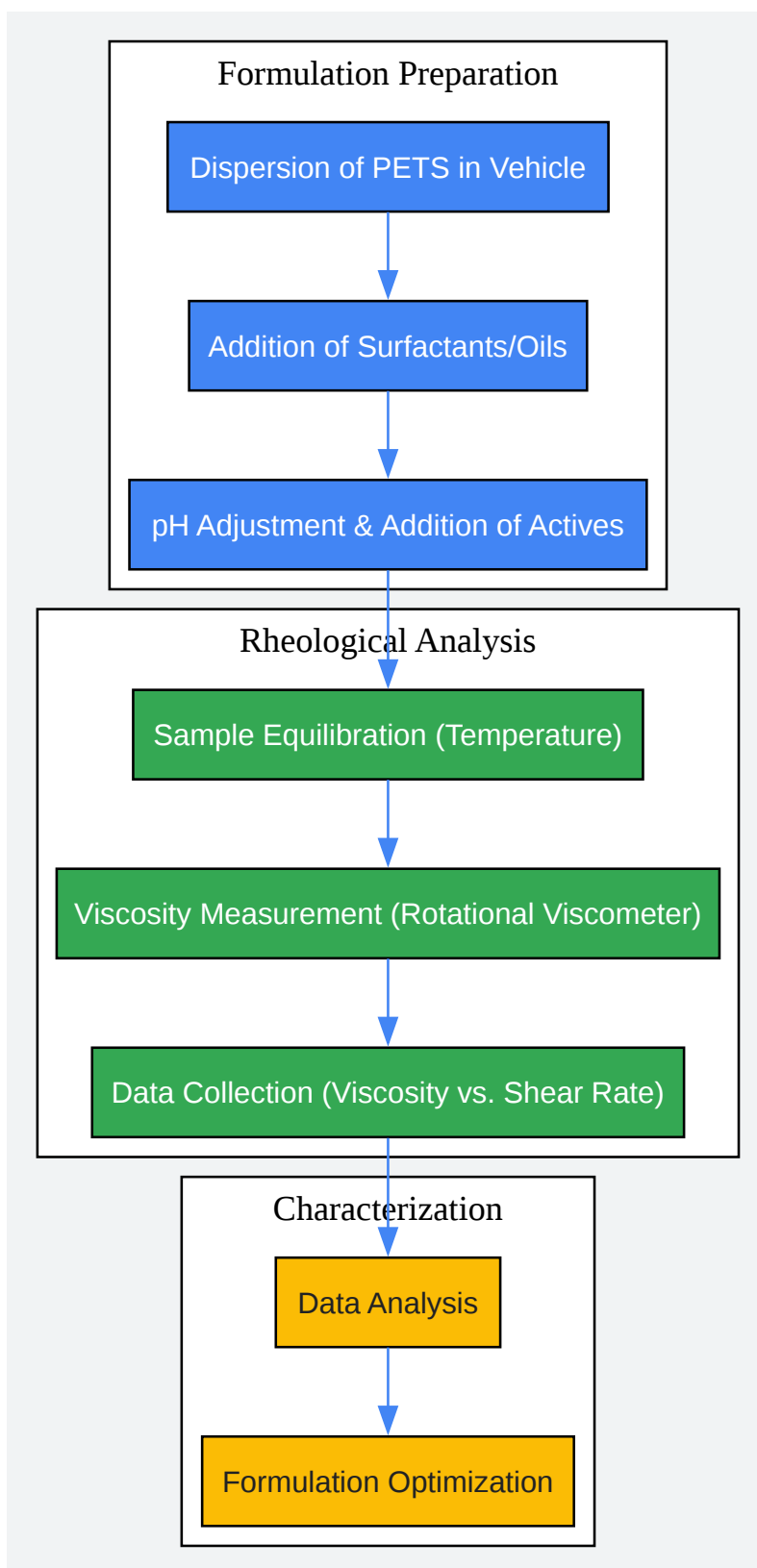
Apparatus:

- Rotational Viscometer (e.g., Brookfield type) with appropriate spindles.^[7]
- Temperature-controlled water bath or Peltier system.

Procedure:

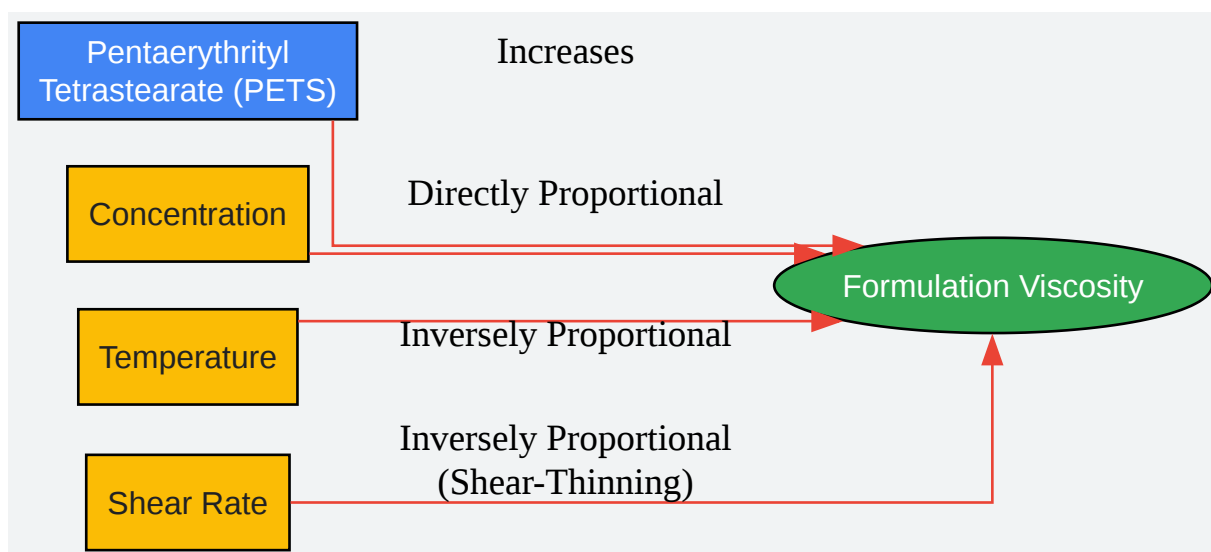
- Calibrate the viscometer according to the manufacturer's instructions.
- Equilibrate the formulation sample to the desired temperature (e.g., 25°C) in the temperature control unit.
- Select a spindle and rotational speed that will provide a torque reading between 10% and 90% of the instrument's capacity.
- Immerse the spindle into the sample to the marked level, avoiding the introduction of air bubbles.
- Allow the spindle to rotate for a sufficient time (e.g., 60 seconds) to obtain a stable reading.
- Record the viscosity in mPa·s (or cP) and the corresponding shear rate.
- Repeat the measurement at different rotational speeds to assess the shear-thinning behavior of the formulation.
- For temperature-dependent studies, repeat steps 2-7 at different temperatures.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for formulation and rheological analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentaerythrityl Tetrastearate | C77H148O8 | CID 61037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. formunova.com [formunova.com]
- 3. specialchem.com [specialchem.com]
- 4. PEG-150 Pentaerythrityl Tetrastearate - Descrizione [tiiips.com]
- 5. stokkee.com [stokkee.com]
- 6. specialchem.com [specialchem.com]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The Role of Pentaerythrityl Tetrastearate as a Viscosity Modifier]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093931#role-of-pentaerythrityl-tetrastearate-as-a-viscosity-modifier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com